

Sample cleanup techniques to remove interferences for PCB analysis

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Compound of Interest

Compound Name: 2,3,6-Trichlorobiphenyl

CAS No.: 55702-45-9

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Technical Support Center: Sample Cleanup for PCB Analysis

Welcome to the technical support center for Polychlorinated Biphenyl (PCB) analysis. As a Senior Application Scientist, I've designed this guide to provide you with in-depth, field-proven insights into the critical step of sample cleanup. Accurate and reliable PCB quantification is impossible without the effective removal of matrix interferences. This resource will help you navigate the complexities of sample preparation, troubleshoot common issues, and select the most appropriate cleanup strategies for your specific application.

Frequently Asked Questions (FAQs)

Here, we address some of the most common questions researchers encounter when preparing samples for PCB analysis.

Q1: What are the most common interferences in PCB analysis?

Interferences are non-target compounds that are co-extracted with PCBs from the sample matrix and can interfere with their detection and quantification.[1] The nature and extent of these interferences are highly dependent on the sample type.

Sample Matrix	Common Interferences	Recommended Cleanup Techniques
Soil & Sediment	Humic acids, sulfur, lipids (from organic matter), other organochlorine pesticides, phthalate esters.[1][2]	Gel Permeation Chromatography (GPC), Solid-Phase Extraction (SPE) with silica or Florisil, sulfur removal with activated copper, sulfuric acid cleanup.[2][3]
Biological Tissues (e.g., fish, adipose tissue)	Lipids (fats), proteins, cholesterol, other fat-soluble compounds.[4]	Gel Permeation Chromatography (GPC), sulfuric acid cleanup, Solid-Phase Extraction (SPE).[4][5]
Water	Dissolved organic matter, algae, industrial effluents.	Solid-Phase Extraction (SPE), liquid-liquid extraction.[5]
Air (PUF or XAD resin samples)	Phthalate esters from plastic materials, other airborne organic pollutants.[1][5]	Solid-Phase Extraction (SPE), Gel Permeation Chromatography (GPC).

Q2: Which cleanup technique is the most suitable for my sample?

The choice of cleanup technique depends on the sample matrix and the specific interferences present. A multi-step approach is often necessary for complex samples.[4]

- For samples with high lipid content, such as biological tissues, Gel Permeation Chromatography (GPC) is highly effective at separating the large lipid molecules from the smaller PCB molecules.[4][6]
- Solid-Phase Extraction (SPE) is a versatile technique that can be tailored by using different sorbents (e.g., silica, Florisil, alumina) to remove a wide range of interferences.[4][5]

- For highly contaminated samples, a more aggressive cleanup using sulfuric acid can be employed to destroy many organic interferences.[1][3] However, this method can also destroy some target analytes, so it must be used with caution.[1]

Q3: How do I effectively remove lipids from my biological samples?

Lipids are a major source of interference in the analysis of biological samples. Several methods can be employed for their removal:

- Gel Permeation Chromatography (GPC): This is a size-exclusion technique that separates molecules based on their size.[7][8] It is a non-destructive method that effectively removes large lipid molecules.[6]
- Sulfuric Acid Cleanup: This involves partitioning the sample extract with concentrated sulfuric acid to destroy the lipids. This is a very effective but destructive method.[1][5]
- Solid-Phase Extraction (SPE): Certain SPE cartridges can be used to retain lipids while allowing the PCBs to be eluted.

Q4: What is the purpose of using different adsorbents like silica gel, Florisil, and alumina in column chromatography?

These adsorbents are used to separate PCBs from interfering compounds based on their polarity.[4]

- Silica Gel: A common adsorbent used to remove polar interferences.
- Florisil: A magnesium silicate gel that is particularly effective in separating PCBs from certain pesticides.[4]
- Alumina: Can be used in its neutral, acidic, or basic form to remove different types of interferences.[2]

By eluting the column with solvents of increasing polarity, a fractionation of the sample extract can be achieved, isolating the PCBs from interfering compounds.

Q5: Is it possible to combine different cleanup techniques?

Yes, and it is often necessary for complex matrices. A common approach for a fish tissue sample, for instance, would be to first use GPC to remove the bulk of the lipids, followed by column chromatography with silica gel or Florisil for further cleanup.[4]

Troubleshooting Guide

This section addresses specific issues you might encounter during your experiments, providing potential causes and solutions.

Problem: Poor recovery of PCB congeners after cleanup.

- Possible Cause: The cleanup procedure is too aggressive, leading to the loss of some PCB congeners. This is a known issue with strong acid or base treatments.[1]
- Solution: If possible, opt for a less destructive cleanup method like GPC or SPE. If an aggressive cleanup is necessary, ensure that your method is validated with a wide range of PCB congeners to understand any potential losses. Always use surrogate standards to monitor and correct for recovery.[5]
- Possible Cause: Incomplete elution of PCBs from the cleanup column (e.g., SPE or GPC).
- Solution: Review the elution solvent and volume. Ensure that the solvent is strong enough to elute all PCB congeners of interest and that the volume is sufficient. You may need to perform an elution profile study to optimize this step.

Problem: Interfering peaks are still present in the final chromatogram.

- Possible Cause: The chosen cleanup method is not effective for the specific interferences in your sample.

- Solution: You may need to add an additional, orthogonal cleanup step. For example, if you are using GPC and still see interfering peaks, consider adding a subsequent SPE step with a different sorbent.
- Possible Cause: Contamination from solvents, glassware, or other laboratory equipment. Phthalate esters from plastics are a common contaminant.[1]
- Solution: Analyze method blanks to identify the source of contamination.[1] Ensure all glassware is properly cleaned and baked, and use high-purity solvents. Avoid the use of plastic materials wherever possible.[1]

Problem: Inconsistent results between replicate samples.

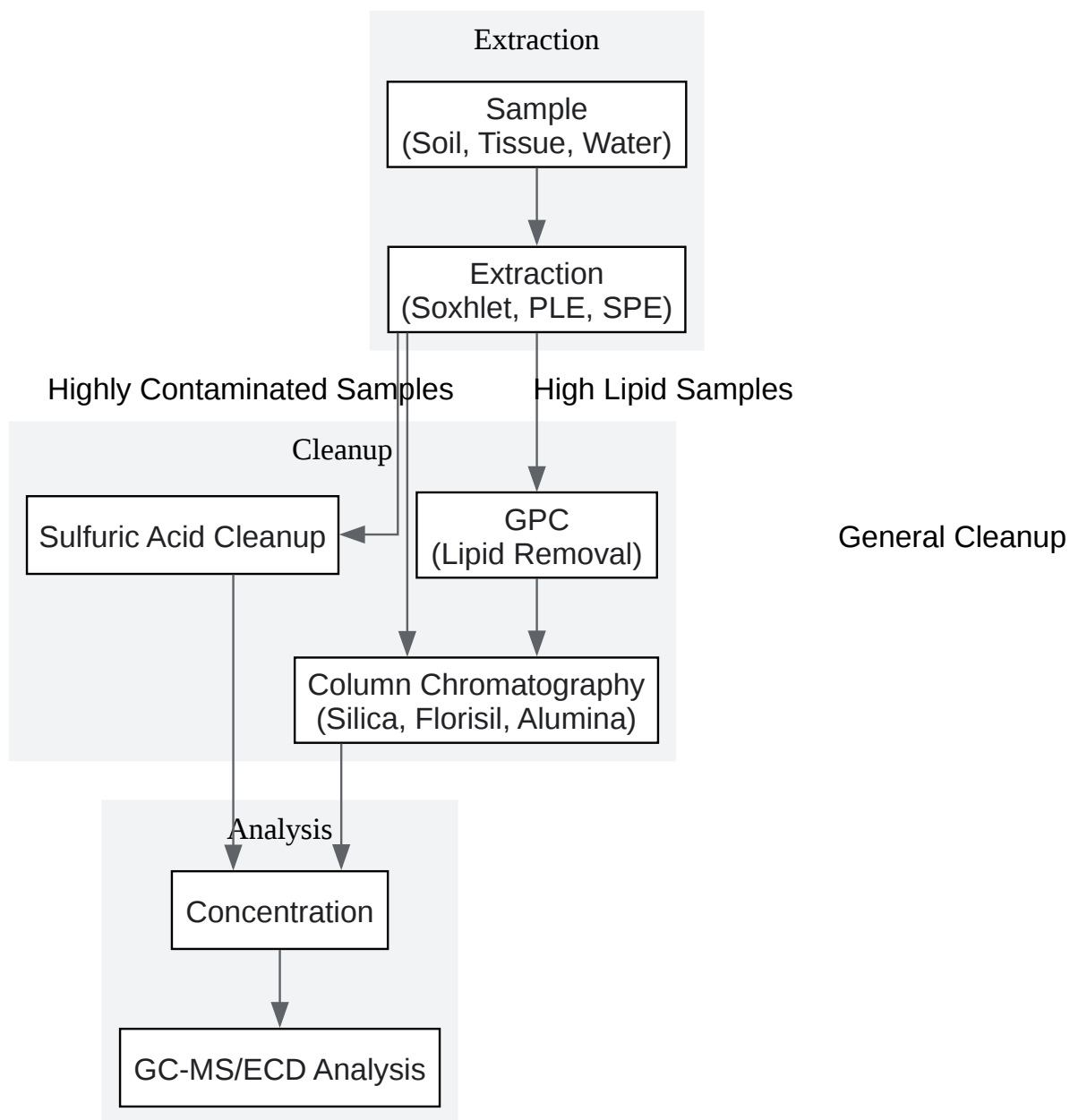
- Possible Cause: The sample is not homogenous. This is a common issue with solid samples like soil and sediment.[5]
- Solution: Ensure the sample is thoroughly homogenized before taking a subsample for extraction. For soils and sediments, this may involve air-drying, sieving, and grinding.[5]
- Possible Cause: Variability in the manual execution of the cleanup procedure.
- Solution: Where possible, automate the cleanup procedure. Automated systems for GPC and SPE can improve reproducibility. If performing the cleanup manually, ensure that all steps are performed consistently for all samples.

Experimental Protocols & Workflows

Below are detailed, step-by-step methodologies for key cleanup techniques.

General PCB Sample Preparation Workflow

The following diagram illustrates a typical workflow for PCB analysis, from sample extraction to final analysis.



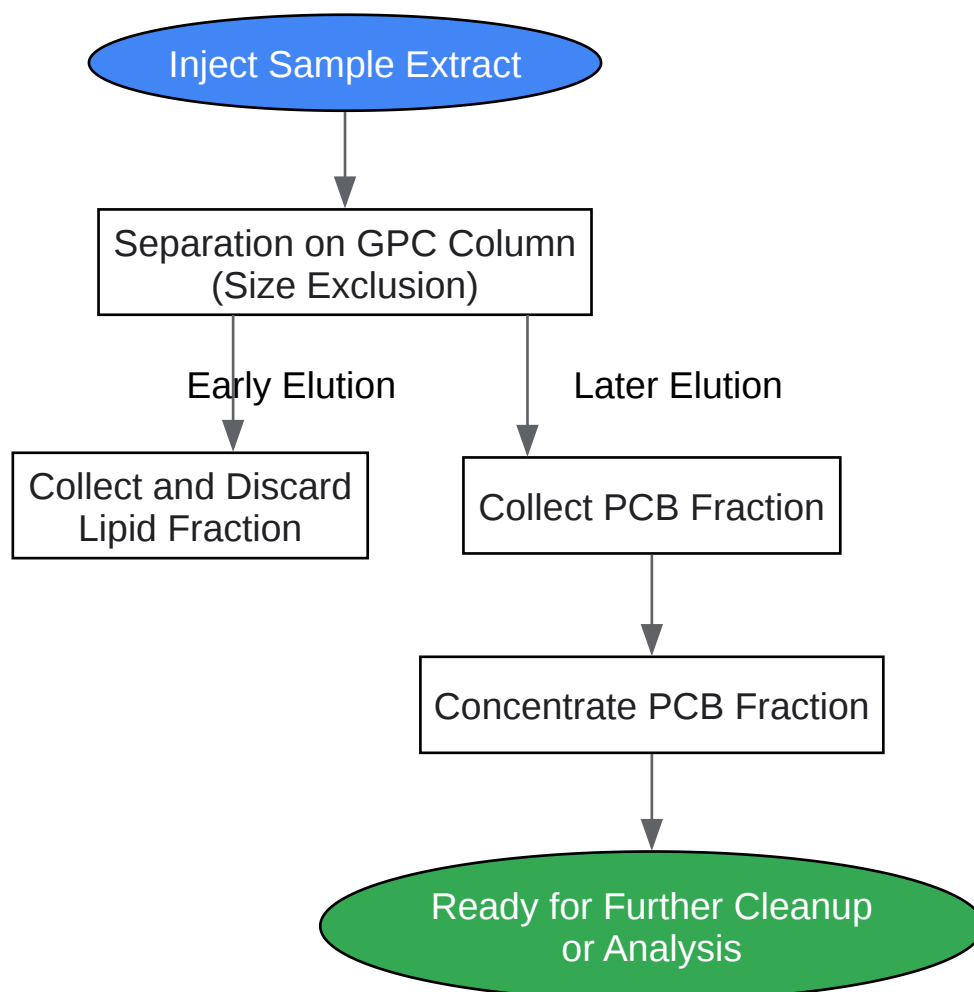
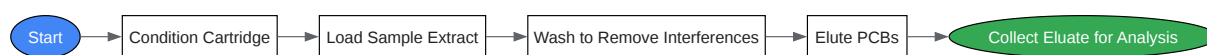
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Caption: General workflow for PCB sample preparation and analysis.

Protocol 1: Solid-Phase Extraction (SPE) Cleanup

This protocol is a general guideline for using SPE for PCB sample cleanup. The specific sorbent, conditioning, and elution solvents will depend on the sample matrix and target analytes.

- Sorbent Selection: Choose an appropriate sorbent. Silica and Florisil are common choices for PCB analysis.
- Cartridge Conditioning:
 - Wash the cartridge with a non-polar solvent (e.g., 5 mL of hexane) to remove any organic contaminants.
 - Equilibrate the cartridge with the solvent used to dissolve the sample extract. Do not let the cartridge go dry.
- Sample Loading:
 - Dissolve the sample extract in a small volume of an appropriate solvent.
 - Load the sample onto the SPE cartridge at a slow, controlled flow rate (e.g., 1-2 mL/min).
- Washing:
 - Wash the cartridge with a weak solvent to remove any co-extracted interferences that are more polar than the PCBs.
- Elution:
 - Elute the PCBs from the cartridge using a non-polar solvent (e.g., hexane or a mixture of hexane and dichloromethane).
 - Collect the eluate for concentration and analysis.



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Sources

- 1. epa.gov [epa.gov]
- 2. repository.oceanbestpractices.org [repository.oceanbestpractices.org]

- [3. Read "A Risk-Management Strategy for PCB-Contaminated Sediments" at NAP.edu \[nationalacademies.org\]](#)
- [4. atsdr.cdc.gov \[atsdr.cdc.gov\]](#)
- [5. Analytical methods for PCBs and organochlorine pesticides in environmental monitoring and surveillance: a critical appraisal - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. chromatographyonline.com \[chromatographyonline.com\]](#)
- [7. Gel Permeation Chromatography | GPC | EAG Laboratories \[eag.com\]](#)
- [8. agilent.com \[agilent.com\]](#)
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